

Essential Safety and Logistical Information for Handling A-49816

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Compound of Interest

Compound Name: A-49816

Cat. No.: B1666391

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **A-49816** (CAS: 78235-72-0; Hydrochloride salt CAS: 78235-46-8). The information herein is intended to supplement, not replace, institutional safety procedures and a thorough understanding of the compound's properties.

Chemical Identification:

| Identifier | Value |
|------------------------|---|
| Primary Name | A-49816 |
| Systematic Name | Ethyl (2,3-dichloro-4-(3-(aminomethyl)-4-hydroxybenzoyl)phenoxy)acetate |
| Alternative Names | Abbott 49816, A49816 |
| CAS Number | 78235-72-0 |
| Hydrochloride Salt CAS | 78235-46-8 |
| Molecular Formula | C ₁₈ H ₁₈ Cl ₃ NO ₅ |
| Molecular Weight | 434.7 g/mol |
| Description | Orally active diuretic |

Personal Protective Equipment (PPE)

Given that **A-49816** is a pharmacologically active compound, stringent adherence to PPE protocols is mandatory to prevent accidental exposure.^{[1][2][3][4]} The minimum required PPE for handling **A-49816** includes:

| Protection Type | Specific Recommendations |
|-------------------------|---|
| Hand Protection | Wear disposable nitrile gloves as a minimum. ^[5] For prolonged handling or when there is a risk of splash, consider double-gloving or using thicker, chemical-resistant gloves. ^[5] Always inspect gloves for integrity before use and wash hands thoroughly after removal. |
| Eye and Face Protection | Safety glasses with side shields are the minimum requirement. ^[5] When handling solutions or the solid compound where splashing is possible, chemical splash goggles are required. For significant splash risks, a face shield should be worn in addition to goggles. ^[5] |
| Body Protection | A standard laboratory coat is required. ^[4] Ensure it is fully buttoned. For procedures with a higher risk of contamination, a disposable gown or apron may be necessary. |
| Respiratory Protection | Work with solid A-49816 should be conducted in a certified chemical fume hood to avoid inhalation of airborne particles. If a fume hood is not available, a properly fitted N95 respirator or higher may be necessary, based on a risk assessment. |

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **A-49816** is essential to maintain a safe laboratory environment.

1. Preparation and Pre-Handling:

- Before handling, ensure that the work area is clean and uncluttered.
- Verify that a chemical spill kit is readily accessible.
- Locate the nearest safety shower and eyewash station.
- Review the experimental protocol and have all necessary equipment and reagents prepared.

2. Handling the Compound:

- All weighing and manipulation of solid **A-49816** should be performed within a chemical fume hood.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep containers of **A-49816** sealed when not in use.
- Avoid direct contact with the skin, eyes, and clothing.^[6]

3. Storage:

- Store **A-49816** in a well-ventilated, cool, and dry area.
- Keep it in a tightly sealed, clearly labeled container.
- Segregate from incompatible materials such as strong oxidizing agents.

4. In Case of a Spill:

- Evacuate the immediate area and alert colleagues.
- If the spill is small and you are trained to handle it, wear appropriate PPE and contain the spill with an absorbent material.

- For larger spills, or if you are unsure, contact your institution's environmental health and safety department.

Disposal Plan

Proper disposal of **A-49816** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Collect unused **A-49816**, contaminated gloves, paper towels, and other solid materials in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **A-49816** should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.
- Sharps: Any needles or other sharps used in conjunction with **A-49816** must be disposed of in a designated sharps container.

2. Container Labeling:

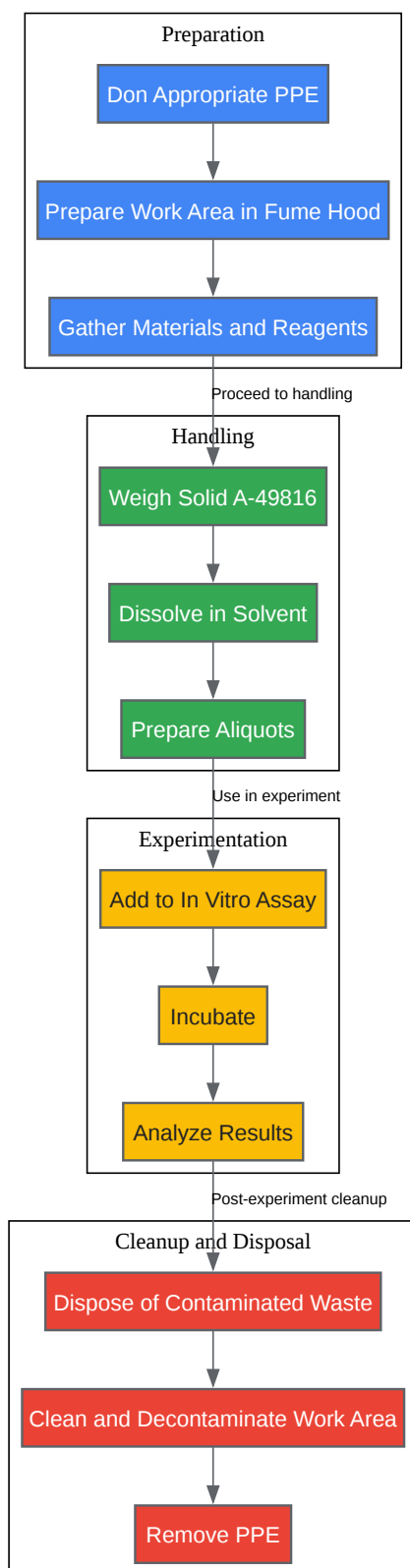
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**A-49816**," and the approximate concentration and quantity.

3. Final Disposal:

- Follow your institution's specific procedures for the pickup and disposal of chemical waste. This is typically handled by the environmental health and safety department.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for preparing a solution of **A-49816** for an in vitro experiment.



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Caption: Workflow for preparing and using **A-49816** in a laboratory setting.

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